

A Comprehensive Technical Guide to Brominated Benzenesulfonamides

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Compound of Interest

Compound Name: *N*-bromobenzenesulfonamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of brominated benzenesulfonamides, compounds of significant interest in medicinal chemistry and drug development. Due to the ambiguity of the term "**N-bromobenzenesulfonamide**," this guide will cover both N-bromo derivatives and ring-brominated isomers (ortho-, meta-, and para-bromobenzenesulfonamide). The document will detail their chemical identities, synthesis protocols, and known applications, with a focus on data presentation in structured tables and visualization of chemical pathways.

Chemical Identity: CAS Numbers and Synonyms

The nomenclature of brominated benzenesulfonamides can be specific, referring to the position of the bromine atom on the benzene ring or its attachment to the sulfonamide nitrogen. Below is a summary of the Chemical Abstracts Service (CAS) numbers and synonyms for key isomers.

Compound Name	CAS Number	Synonyms
N,N-Dibromobenzenesulfonamide	Not readily available	Benzenesulfonamide, N,N-dibromo-
2-Bromobenzenesulfonamide	92748-09-9	o-Bromobenzenesulfonamide
3-Bromobenzenesulfonamide	89599-01-9	m-Bromobenzenesulfonamide; 3-Bromo-benzenesulfonic acid amide[1]
4-Bromobenzenesulfonamide	701-34-8	p-Bromobenzenesulfonamide; Benzenesulfonamide, 4-bromo-[2][3]

It is important to note that a specific CAS number for the parent **N-bromobenzenesulfonamide** is not readily found in chemical databases, suggesting it may be a reactive intermediate or less commonly isolated. However, methods for the N-bromination of sulfonamides exist and will be discussed.

Physicochemical Properties

The physical and chemical properties of brominated benzenesulfonamides are crucial for their handling, formulation, and application in synthesis.

Property	2-Bromobenzenesulfonamide	3-Bromobenzenesulfonamide	4-Bromobenzenesulfonamide
Molecular Formula	C ₆ H ₆ BrNO ₂ S	C ₆ H ₆ BrNO ₂ S[1]	C ₆ H ₆ BrNO ₂ S[2][3]
Molecular Weight	236.09 g/mol	236.09 g/mol [1]	236.09 g/mol [3]
Melting Point	191-195 °C	151-156 °C	163-167 °C[2]
Appearance	Data not available	White to light yellow powder/crystal	White to off-white solid[2]
Solubility	Data not available	Data not available	Slightly soluble in DMSO and Methanol[2]

Synthesis and Experimental Protocols

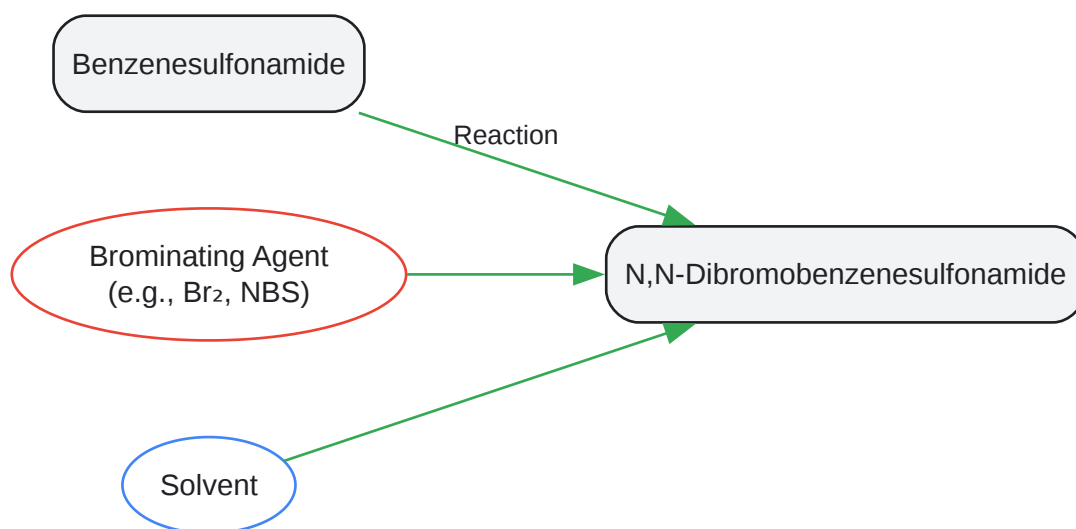
The synthesis of brominated benzenesulfonamides can be achieved through various routes, depending on the desired isomer.

Synthesis of N,N-Dibromobenzenesulfonamide

A described method for the synthesis of N,N-dibromobenzenesulfonamide involves the direct bromination of benzenesulfonamide.[4]

Experimental Protocol:

- Dissolve benzenesulfonamide in a suitable solvent.
- Add a brominating agent, such as bromine or N-bromosuccinimide (NBS), to the solution.
- The reaction mixture is typically stirred at room temperature.
- The product can be isolated and purified using standard techniques like filtration and recrystallization.



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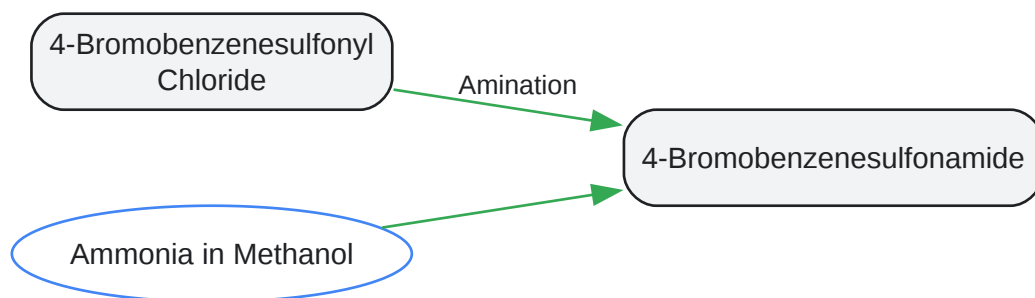
Caption: Synthesis of N,N-Dibromobenzenesulfonamide.

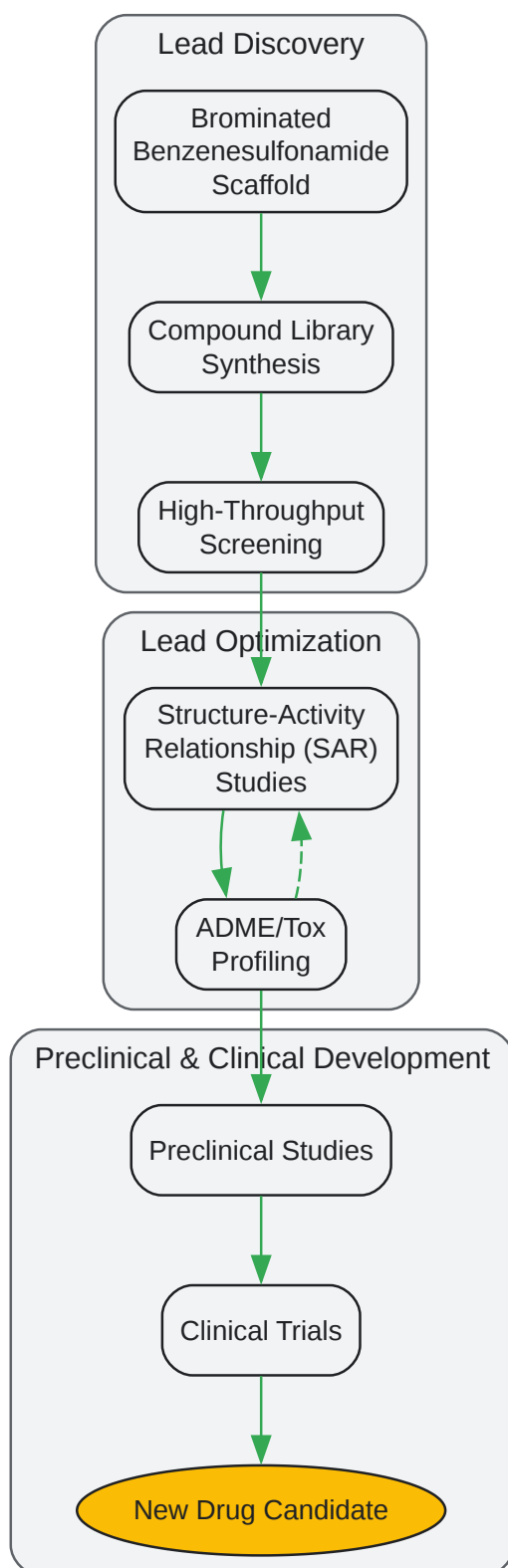
Synthesis of Ring-Brominated Benzenesulfonamides

The synthesis of ring-brominated isomers typically starts from the corresponding brominated benzenesulfonyl chloride.

Experimental Protocol for 4-Bromobenzenesulfonamide:[2]

- Dissolve 4-bromobenzenesulfonyl chloride (1.0 g, 3.9 mmol) in methanol (5 mL).
- Add an excess of methanol/ammonia solution (5 mL) to the mixture in a 25 mL single-neck flask.
- Stir the reaction mixture overnight at room temperature under a nitrogen atmosphere.
- Concentrate the reaction solution under reduced pressure to obtain p-bromobenzenesulfonamide as a white solid (1.13 g, 100% yield).
- The product can be confirmed by ion spray mass spectrometry (m/z 235.9 [M⁺]).





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